

# Chloroneb solubility and vapor pressure characteristics

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## Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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## Core Physicochemical Properties of Chloroneb

The table below summarizes the key quantitative data for **chloroneb**, which is important for understanding its environmental behavior and experimental handling [1].

Property	Value	Conditions / Notes
Water Solubility	8 mg/L	At 20°C and pH 7
Vapor Pressure	400 mPa	At 20°C
Octanol-Water Partition Coefficient (Log P)	3.58	Indicates a high propensity to dissolve in fats/oils rather than water.
Henry's Law Constant	1.05 Pa·m <sup>3</sup> /mol	At 25°C, confirms moderate volatility from water.
Melting Point	134 °C	[2]
Soil Degradation (DT <sub>50</sub> )	130 days	Under aerobic conditions, classified as persistent.

## Experimental Protocols & Methodology

For researchers needing to verify or determine these properties, here are the standard experimental approaches and considerations based on the data provided.

### Solubility Determination

- **General Protocol:** The water solubility of 8 mg/L was determined at **20°C and a neutral pH of 7** [1]. This falls into the "low solubility" category for pesticides.
- **Methodology Note:** The data is classified with a reliability code of "F3," indicating it comes from the U.S. EPA databases but is from an unverified source [1]. Standard protocols involve equilibrating an excess of the solid compound in water at a controlled temperature, followed by filtration and quantitative analysis of the dissolved concentration (e.g., via HPLC or GC-MS).

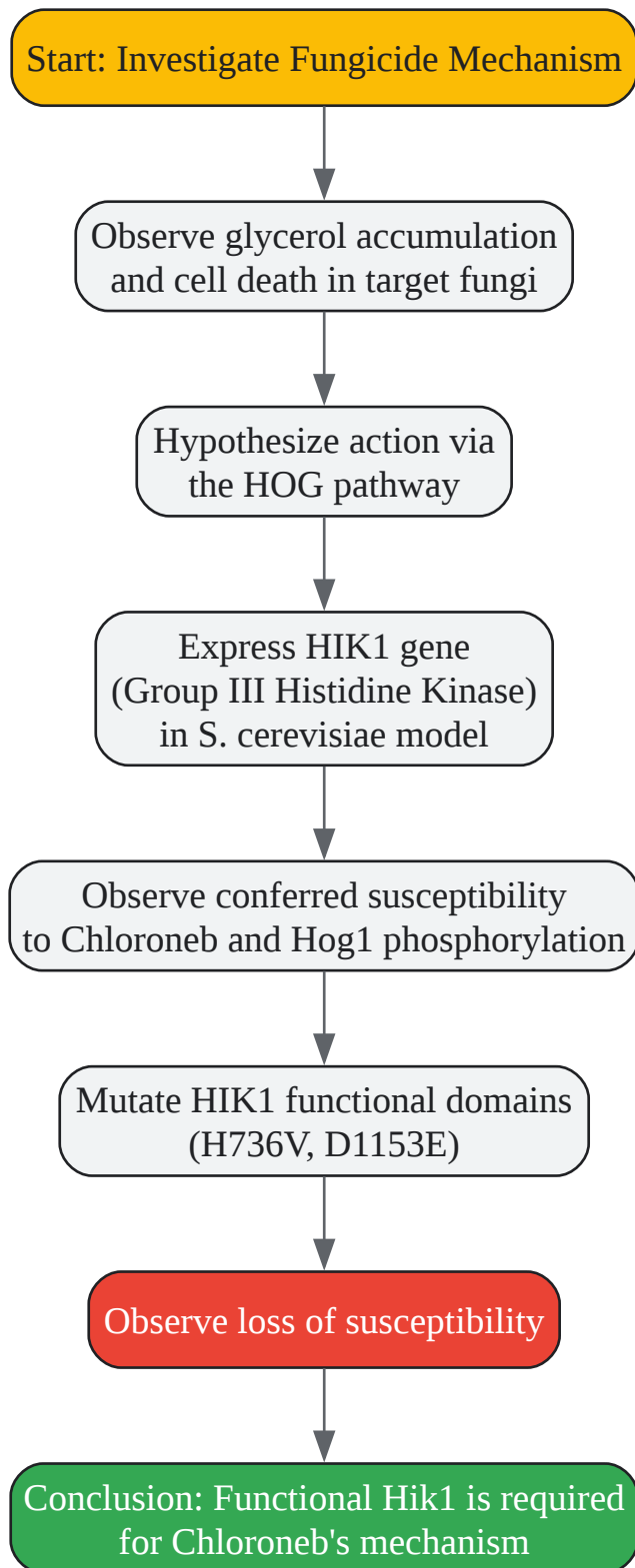
### Vapor Pressure Measurement

- **General Protocol:** The vapor pressure of 400 mPa was measured at **20°C** [1].
- **Methodology Note:** This data is tagged as "Q3," meaning it comes from an unverified online source [1]. Established laboratory methods for measuring vapor pressures in this range include the **gas saturation method** or **effusion methods**. The high value indicates that **chloroneb** is highly volatile, meaning drift and loss to the atmosphere during or after application are significant concerns [1].

## Mechanism of Action & Signaling Pathway

While not directly related to its solubility, **chloroneb**'s biochemical mechanism provides context for its use. It belongs to a group of fungicides that exert their effect by inappropriately activating the **High-Osmolarity Glycerol (HOG) signaling pathway** in fungi [3]. This pathway is crucial for how fungi respond to osmotic stress.

The diagram below illustrates this mechanism and the logical workflow for determining it.



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*Logical workflow for determining **Chloroneb**'s mechanism of action.*

Activation of the HOG pathway by **chloroneb** leads to intracellular glycerol accumulation. Without actual osmotic stress, this causes swelling, leakage of cellular contents, and ultimately, fungal cell death [3].

## Important Handling & Regulatory Notes

- **Toxicity Profile:** **Chloroneb** has **low to moderate toxicity** to mammals and is primarily a skin and eye irritant [1]. It is classified in Toxicity Category IV (the lowest level) for oral, dermal, and inhalation exposure [4].
- **Regulatory Status:** **Chloroneb** is classified as an **obsolete fungicide** and is **not approved** under the European Union's EC Regulation 1107/2009 [1].
- **Stability & Incompatibilities:** The compound is stable in common organic solvents and in the presence of dilute acids or alkalis but is subject to **microbial decomposition in moist soil** [2]. It may react with strong oxidizers [2].

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## References

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